

2,3,6-Trichlorobenzoic acid molecular weight and chemical formula

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Compound of Interest

Compound Name: 2,3,6-Trichlorobenzoic acid

Cat. No.: B165525

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An In-depth Technical Guide on 2,3,6-Trichlorobenzoic Acid

This technical guide provides a comprehensive overview of the fundamental physicochemical properties of **2,3,6-Trichlorobenzoic acid**, tailored for researchers, scientists, and professionals in drug development.

Core Physicochemical Data

2,3,6-Trichlorobenzoic acid, a member of the chlorobenzoic acid class, is a synthetic auxin historically used as a post-emergence herbicide.^[1] Its chemical identity is defined by a benzoic acid core with chlorine atoms substituted at the 2, 3, and 6 positions of the benzene ring.^[1]

Quantitative Physicochemical Properties

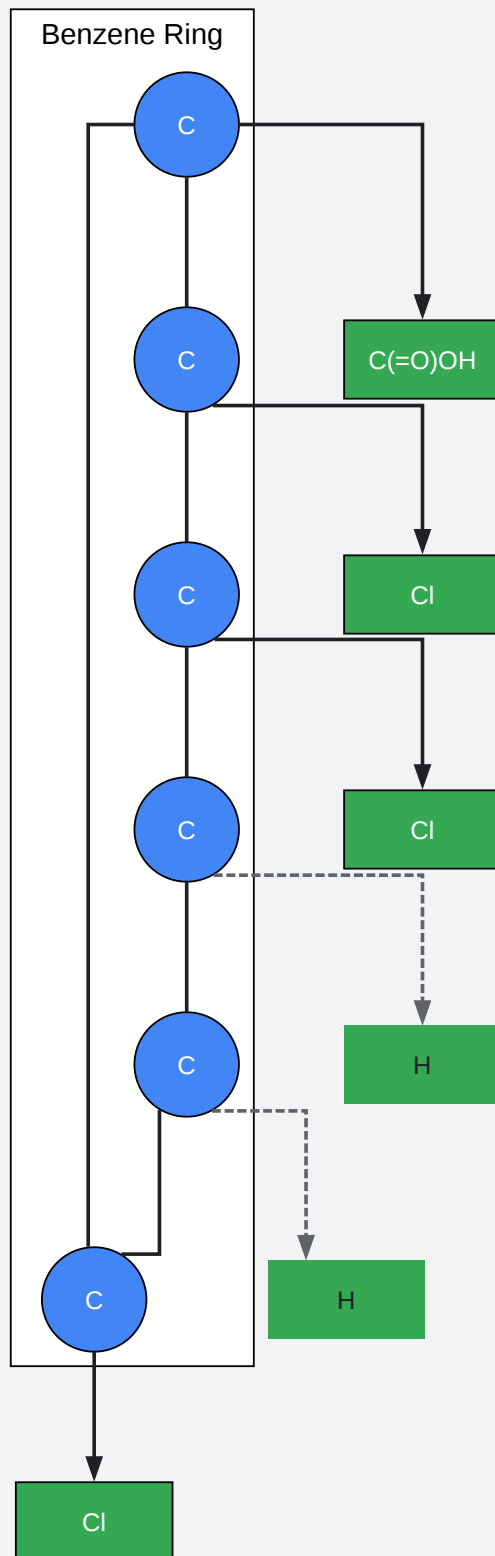
The key quantitative data for **2,3,6-Trichlorobenzoic acid** are summarized in the table below for ease of reference and comparison.

Property	Value	Source
Chemical Formula	C ₇ H ₃ Cl ₃ O ₂	[2] [3] [4]
Molecular Weight	225.46 g/mol	[3]
Molar Mass	225.45 g·mol ⁻¹	[2]
CAS Registry Number	50-31-7	[4]
Appearance	Colorless crystalline powder	[2]
Odor	Odorless	[2]

Chemical Structure

The structural arrangement of atoms within the **2,3,6-Trichlorobenzoic acid** molecule is crucial for understanding its chemical behavior and interactions.

Chemical Structure of 2,3,6-Trichlorobenzoic Acid

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References

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